

A Comprehensive Technical Guide to the Physical Properties of Difluoromethanesulfonyl Chloride

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Compound of Interest

Compound Name: *Difluoromethanesulfonyl chloride*

Cat. No.: *B074772*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Difluoromethanesulfonyl chloride (CAS No. 1512-30-7), a specialized fluorinated compound, is a versatile reagent in modern chemical synthesis.^[1] With the molecular formula CHClF2O2S, it plays a crucial role as a reactant in the synthesis of various compounds, including ketoconazole sulfonamide analogs with antifungal properties.^{[2][3]} Its unique structure, incorporating fluorine, chlorine, and sulfur, makes it a valuable building block in the pharmaceutical and material science industries.^[1] This guide provides an in-depth overview of its core physical properties, compiled from various sources to assist researchers and drug development professionals in its effective application and handling.

Chemical Structure

The molecular structure of **difluoromethanesulfonyl chloride** is fundamental to understanding its reactivity and physical characteristics.

Caption: 2D chemical structure of **difluoromethanesulfonyl chloride**.

Core Physical Properties

The following table summarizes the key physical properties of **difluoromethanesulfonyl chloride**, providing a consolidated reference for laboratory and industrial applications.

Property	Value	Notes
Molecular Formula	CHClF2O2S	[1] [3] [4] [5] [6] [7] [8] [9] [10]
Molecular Weight	150.53 g/mol	[1] [5] [8] [9]
Appearance	Clear, almost colorless to light yellow liquid	[2] [9] [11]
Boiling Point	84.7 °C at 760 mmHg	[1] [4] [6] [7]
95-99 °C	[2] [3] [5]	
Density	1.696 g/cm ³	[1] [2] [3] [4] [5] [6] [7]
1.5 to 1.7 g/ml	[11]	
Flash Point	5 °C	[1] [2] [3] [4] [5] [6] [7]
Vapor Pressure	79.9 mmHg at 25°C	[1] [5] [6] [7]
Refractive Index	1.379	[1] [5] [6] [7]
Solubility	Sparingly soluble in Chloroform, slightly soluble in Ethyl Acetate.	[2] [3] [9]
Stability	Extremely moisture sensitive.	[2] [3] [9]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **difluoromethanesulfonyl chloride** are not readily available in the public domain. However, standard methodologies for determining these properties for liquid chemicals are well-established and would be applicable. These include:

- Boiling Point: Determined by distillation at atmospheric pressure (e.g., using ASTM D1078) or under reduced pressure, with the temperature of the vapor-liquid equilibrium being recorded.

- **Density:** Measured using a pycnometer, hydrometer, or a digital density meter at a specified temperature.
- **Flash Point:** Typically determined using a closed-cup method (e.g., Pensky-Martens or Cleveland open-cup) where the liquid is heated and the temperature at which the vapors ignite with a small flame is recorded.
- **Vapor Pressure:** Can be measured using a static or dynamic method, such as an isoteniscope or by the boiling-point method at different pressures.
- **Refractive Index:** Measured using a refractometer, typically an Abbé refractometer, at a specified temperature and wavelength (usually the sodium D-line).

Safety and Handling

Difluoromethanesulfonyl chloride is a reactive and hazardous compound that requires careful handling.[1] It is classified as a flammable liquid and is corrosive, causing severe skin burns and eye damage.[8][9] Due to its low flash point and high vapor pressure, it is volatile and should be handled in a well-ventilated area, preferably a fume hood.[1] Appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat, should be worn at all times. It is extremely sensitive to moisture and should be stored in a tightly sealed container in a cool, dry place.[2][3][9]

Applications in Research and Development

Difluoromethanesulfonyl chloride serves as a key intermediate in the synthesis of novel compounds, particularly in the pharmaceutical industry.[1][12] Its ability to introduce the difluoromethylsulfonyl group into molecules can enhance their biological activity and metabolic stability.[12] This makes it a valuable tool for medicinal chemists in the design and synthesis of new drug candidates.[1] Beyond pharmaceuticals, it is also utilized in the development of advanced materials and agrochemicals.[1]

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